Technical Guide: Sourcing and Synthesis of 5-Bromo-2-methoxy-phenylacetaldehyde

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Compound of Interest

Compound Name:	*2-(5-Bromo-2-methoxyphenyl)acetaldehyde*
CAS No.:	*33567-61-2*
Cat. No.:	*B3051416*

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Executive Summary & Market Status

5-bromo-2-methoxyphenylacetaldehyde is a critical C2-homologated aryl aldehyde used primarily as a scaffold in the synthesis of isoquinolines (via Pictet-Spengler cyclization) and functionalized indoles.

Critical Market Intelligence: Unlike its precursor (5-bromo-2-methoxybenzaldehyde, CAS 25016-01-7), the target phenylacetaldehyde is not a standard catalog item at major distributors (Sigma-Aldrich, Fisher, VWR). It is chemically unstable (prone to oxidation and polymerization) and is typically classified as a Custom Synthesis or Make-on-Demand product.

Warning - Isomer Confusion: Researchers often confuse this target with the commercially available isomer (2-bromo-5-methoxyphenyl)acetaldehyde (CAS 1373403-25-8). Purchasing the wrong isomer will result in structural failure during scaffold construction.

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Feature	Target Compound	Common Imposter (Isomer)
Name	5-bromo-2-methoxy-phenylacetaldehyde	2-bromo-5-methoxy-phenylacetaldehyde
Structure	Br at pos 5, OMe at pos 2	Br at pos 2, OMe at pos 5
Availability	Custom Synthesis Only	Limited Commercial Availability
Precursor	5-bromo-2-methoxybenzaldehyde	2-bromo-5-methoxybenzaldehyde

Chemical Profile & Specifications

To validate suppliers or internal synthesis, the compound must meet these structural criteria.

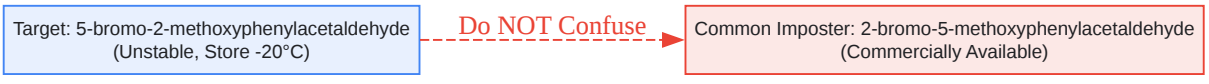
- IUPAC Name: **2-(5-bromo-2-methoxyphenyl)acetaldehyde**
- Molecular Formula: C

  H

  BrO
- Molecular Weight: 229.07 g/mol
- Key Functionality: Terminal aldehyde sensitive to oxidation; aryl bromide handle for Suzuki/Buchwald couplings.

Structural Visualization (DOT)

The following diagram illustrates the chemical structure and numbering to prevent isomer errors.



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Caption: Structural distinction between the target compound and its commercially available isomer.

Sourcing Landscape & Pricing Analysis

Since the target is not shelf-stable, "buying" it usually means contracting a custom synthesis. Below is the cost-benefit analysis of Outsourced Custom Synthesis vs. In-House Preparation.

Option A: Custom Synthesis (Outsourced)

- Suppliers: WuXi AppTec, Enamine, Curia, Syngene.
- Model: FTE (Full-Time Equivalent) or Fee-for-Service (FFS).
- Lead Time: 4–8 weeks (Synthesis + Purification + QC).

Quantity	Estimated Price (USD)	Notes
1 g	$2,500 - $4,000	High setup cost; includes method development.
10 g	$4,500 - $6,500	Economies of scale apply.
100 g	$12,000+	Requires dedicated process safety review.

Option B: In-House Synthesis (Recommended)

Because the precursor 5-bromo-2-methoxybenzaldehyde is cheap and abundant, in-house synthesis via Wittig Homologation is the standard industry approach. This reduces cost by >90% and lead time to <1 week.

Precursor Pricing (5-bromo-2-methoxybenzaldehyde, CAS 25016-01-7):

- Sigma-Aldrich / Merck: ~$110 / 25 g
- Combi-Blocks / Fluorochem: ~$45 / 25 g
- Bulk (Alibaba/Indiamart verified): ~$400 / kg

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Technical Synthesis Guide (In-House Protocol)

This protocol describes the Wittig Homologation of the benzaldehyde to the phenylacetaldehyde. This method is preferred over the Darzens condensation for its mild conditions and higher yields.

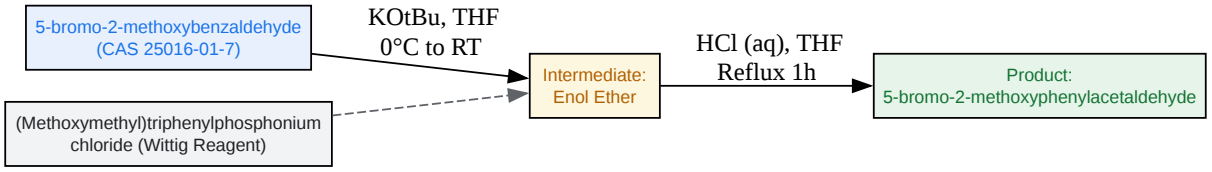
Reaction Pathway[1][2][3][4][5][6][7]

- Wittig Reaction: Benzaldehyde

  Enol Ether.

- Hydrolysis: Enol Ether

  Phenylacetaldehyde.



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Caption: Two-step Wittig homologation synthesis route.

Detailed Protocol

Step 1: Formation of the Enol Ether

Reagents:

- (Methoxymethyl)triphenylphosphonium chloride (MTPPC) [CAS: 4009-98-7]
- Potassium tert-butoxide (KOtBu) (1.0 M in THF)
- 5-bromo-2-methoxybenzaldehyde[1][2][3][4]

Procedure:

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- Suspend MTPPC (1.2 equiv) in anhydrous THF under Argon at 0°C.
- Dropwise add KOtBu (1.3 equiv). The solution will turn deep red/orange (formation of the ylide). Stir for 30 mins.
- Dropwise add 5-bromo-2-methoxybenzaldehyde (1.0 equiv) dissolved in THF.
- Warm to Room Temperature (RT) and stir for 2–4 hours.
- Monitor: TLC should show disappearance of aldehyde.
- Workup: Quench with saturated NH

  Cl. Extract with EtOAc.[5] Concentrate to yield the crude enol ether (mixture of E/Z isomers).

Step 2: Hydrolysis to Aldehyde

Procedure:

- Dissolve the crude enol ether in THF/Water (4:1).
- Add concentrated HCl (catalytic amount, or adjust pH to ~1).
- Heat to mild reflux (60°C) for 1–2 hours.
- Monitor: TLC/LC-MS will show conversion of the enol ether to the aldehyde.
- Workup: Neutralize with NaHCO

  . Extract with DCM.[6] Dry over MgSO

  .
- Purification: Flash column chromatography (Hexane/EtOAc). Note: Aldehydes stick to silica; move quickly.

Quality Control & Validation

Trustworthiness in the data is paramount. Use these parameters to validate the synthesized product.

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Analytical Method	Expected Signal (Diagnostic)	Interpretation
1H NMR (CDCl)	9.70 ppm (t, 1H, Hz)	Diagnostic aldehyde proton triplet.
1H NMR (CDCl)	3.65 ppm (d, 2H, Hz)	Benzylic methylene protons (-CH -CHO).
1H NMR (CDCl)	3.80 ppm (s, 3H)	Methoxy group (-OCH).
LC-MS	[M+H]+ not always visible	Aldehydes often hydrate. Look for [M+H+H O] or derivatize with DNPH.

Self-Validating Check: If the NMR shows a singlet at

10.0-10.4 ppm, you have failed to homologate and still have the starting benzaldehyde. The target phenylacetaldehyde signal is always upfield (~9.7 ppm) and is a triplet (or broad singlet depending on resolution).

Storage & Stability (Critical)

Phenylacetaldehydes are notoriously unstable. They undergo:

- Aerobic Oxidation: Converts to 5-bromo-2-methoxyphenylacetic acid (white solid).
- Polymerization: Turns into a viscous yellow gum.

Storage Protocol:

- Store at -20°C.
- Store under Argon/Nitrogen atmosphere.

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- For long-term storage (>1 month), convert to the sodium bisulfite adduct (solid, stable) and regenerate the free aldehyde immediately before use.

References

- Wittig Homologation Standard Protocol
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- Precursor Sourcing (5-bromo-2-methoxybenzaldehyde)
  - Sigma-Aldrich Product Page. CAS: 25016-01-7.[2][3][4]
  - Source: [4]
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